

# Application Notes and Protocols for Lyophilized Human TLQP-21 Peptide

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## Introduction

Human TLQP-21 is a 21-amino acid neuropeptide derived from the VGF (non-acronymic) precursor protein. It is a ligand for the G-protein coupled receptor C3aR1 and is involved in a variety of physiological processes, including energy homeostasis, pain modulation, and neuroprotection. These application notes provide a detailed protocol for the reconstitution, storage, and handling of lyophilized human TLQP-21 peptide for use in in-vitro research applications.

## **Product Information**

A summary of the key quantitative data for human TLQP-21 is provided in the table below.



Property	Value
Full Name	VGF-derived peptide TLQP-21
Amino Acid Sequence	TLQPPASSRRRHFHHALPPAR
Molecular Weight	~2432.77 g/mol
Appearance	White lyophilized powder
Solubility	Soluble in sterile water up to 1 mg/mL
Recommended Storage (Lyophilized)	-20°C or -80°C for long-term storage

# **Reconstitution Protocol**

This protocol describes the preparation of a stock solution of human TLQP-21. It is recommended to prepare a concentrated stock solution, which can then be diluted to the desired working concentration for your specific application.

#### Materials:

- Lyophilized human TLQP-21 peptide vial
- Sterile, high-purity water (e.g., nuclease-free water, water for injection) or sterile Phosphate-Buffered Saline (PBS)
- Sterile, low-retention polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Benchtop microcentrifuge
- Vortex mixer (optional)

#### Procedure:

• Equilibration: Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial, which can affect the stability of the peptide.



- Centrifugation: Briefly centrifuge the vial at a low speed (e.g., 2000-3000 x g for 1-2 minutes) to ensure that all the lyophilized powder is collected at the bottom of the vial.
- Solvent Addition: Using a sterile pipette, carefully add the required volume of sterile water or PBS to the vial to achieve the desired stock solution concentration. For example, to prepare a 1 mM stock solution from 1 mg of peptide (MW ~2432.77), you would add approximately 411 μL of solvent.
- Dissolution: Gently swirl the vial or pipette the solution up and down to dissolve the peptide.
   Avoid vigorous shaking or vortexing, as this can cause the peptide to aggregate or degrade.
   If necessary, the vial can be gently sonicated for a few seconds to aid dissolution.
- Verification: Visually inspect the solution to ensure that the peptide has completely dissolved and the solution is clear.

# Storage and Stability of Reconstituted Peptide

Proper storage of the reconstituted peptide is crucial to maintain its biological activity.

- Aliquoting: To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes in sterile, low-retention polypropylene tubes.
- Short-Term Storage: For use within a few days, aliquots can be stored at 4°C.
- Long-Term Storage: For long-term storage, aliquots should be stored at -20°C or -80°C.
   When stored properly, the reconstituted peptide should be stable for several months.

# Experimental Protocols Preparation of Working Solutions for Cell-Based Assays

This protocol describes the preparation of working solutions from a 1 mM stock solution for use in typical cell-based assays, such as calcium mobilization or ERK phosphorylation assays.

#### Materials:

1 mM stock solution of human TLQP-21



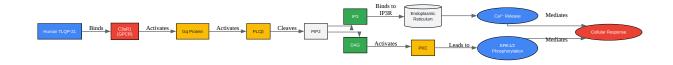
- Sterile, serum-free cell culture medium
- Bovine Serum Albumin (BSA)

#### Procedure:

- Prepare a dilution buffer of serum-free medium containing 0.1% BSA. The BSA helps to prevent the peptide from adhering to plastic surfaces.
- Perform a serial dilution of the 1 mM stock solution in the dilution buffer to achieve the desired final concentrations for your experiment. For example, to prepare a 10 μM working solution, you would dilute the 1 mM stock 1:100.
- Use the prepared working solutions immediately in your cell-based assay.

# Visualization of TLQP-21 Signaling Pathway and Reconstitution Workflow TLQP-21 Signaling Pathway

The following diagram illustrates the signaling cascade initiated by the binding of human TLQP-21 to its receptor, C3aR1. This pathway involves the activation of Gq protein, leading to the production of second messengers IP3 and DAG, which in turn stimulate intracellular calcium release and activate the ERK1/2 signaling pathway.[1][2]



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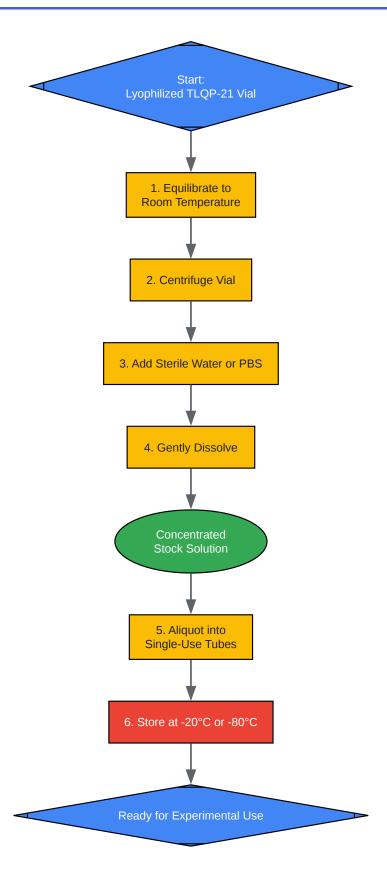
Caption: TLQP-21/C3aR1 Signaling Cascade



# **Experimental Workflow for Reconstitution**

This diagram outlines the key steps for the proper reconstitution of lyophilized human TLQP-21 peptide.





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Caption: TLQP-21 Reconstitution Workflow



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